Off-Target Profile of 5-Nonyloxytryptamine Oxalate: A Comparative Guide

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Compound of Interest

Compound Name:	*5-Nonyloxytryptamine oxalate*
CAS No.:	*157798-13-5*
Cat. No.:	*B1663674*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive assessment of the off-target profile of **5-Nonyloxytryptamine oxalate**, a potent serotonin receptor agonist. Its binding affinity and functional activity are compared with a panel of structurally related tryptamine analogs to provide a clear perspective on its selectivity. This document is intended to aid researchers in understanding the pharmacological nuances of **5-Nonyloxytryptamine oxalate** and to facilitate informed decisions in drug discovery and development projects. All data presented is sourced from peer-reviewed scientific literature.

Quantitative Data Summary

The following tables summarize the in vitro binding affinities (Ki) and functional activities (EC50/IC50) of **5-Nonyloxytryptamine oxalate** and a selection of other tryptamine derivatives at key serotonin receptors and the serotonin transporter (SERT). Lower Ki, EC50, and IC50 values indicate higher affinity, potency in agonism, and potency in antagonism, respectively.

Table 1: Comparative Receptor Binding Affinities (Ki, nM)

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Compound	5-HT1A	5-HT1B	5-HT1D	5-HT2A	5-HT2B	5-HT2C	5-HT6	SERT
5-Nonyloxytryptamine	100	10	1.2	315	-	125	-	-
N,N-Dimethyltryptamine (DMT)	1,070	-	-	108	49	1,860	3,360	1,210
Psilocin (4-HO-DMT)	129	-	-	40	4.6	22	1,000	4,300
5-MeO-DMT	16	-	-	61.5	11.5	115	1,150	470
Tryptamine	-	>10,000	-	>10,000	-	-	-	1,600

Data for 5-Nonyloxytryptamine from Glennon et al., 1994. Data for other tryptamines compiled from various sources. '-' indicates data not available.

Table 2: Comparative Functional Activity (EC50/IC50, nM)

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Compound	Assay Type	Primary Target	EC50/IC50 (nM)	Key Off-Target (5-HT2A)	EC50/IC50 (nM)
5-Nonyloxytryptamine	Adenylate Cyclase	5-HT1Dβ	68 (EC50)	-	>1000 (EC50, 5-HT1A)
Psilocin	Calcium Mobilization	5-HT2A	5.3 (EC50)	-	-
5-MeO-DMT	Calcium Mobilization	5-HT2A	13 (EC50)	-	-

Data for 5-Nonyloxytryptamine from Cayman Chemical product information. Data for Psilocin and 5-MeO-DMT from various sources. '-' indicates data not available.

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

Radioligand Binding Assay

This assay is used to determine the binding affinity (Ki) of a test compound for a specific receptor.

- Materials:
  - Cell membranes expressing the target serotonin receptor.
  - A specific radioligand for the target receptor (e.g., [^{3}H]8-OH-DPAT for 5-HT1A, [^{125}I]LSD for 5-HT2A).
  - Test compound (**5-Nonyloxytryptamine oxalate** or other tryptamines) at a range of concentrations.
  - A non-labeled ligand for the target receptor to determine non-specific binding (e.g., 10 µM serotonin).

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- Assay buffer (e.g., 50 mM Tris-HCl, 10 mM $MgSO_4$, 0.5 mM EDTA, pH 7.4).
- Glass fiber filters.
- Scintillation counter.

- Procedure:
  - Incubate the cell membranes with the radioligand and varying concentrations of the test compound in the assay buffer.
  - For non-specific binding control, incubate the membranes with the radioligand and a high concentration of the non-labeled ligand.
  - Allow the binding to reach equilibrium (e.g., 60 minutes at 37°C).
  - Rapidly filter the incubation mixture through glass fiber filters to separate bound from free radioligand.
  - Wash the filters with ice-cold assay buffer.
  - Measure the radioactivity retained on the filters using a scintillation counter.
- Data Analysis:
  - Calculate the specific binding by subtracting non-specific binding from total binding.
  - Plot the percentage of specific binding against the log concentration of the test compound to generate a competition curve.
  - Determine the IC50 value (the concentration of the test compound that inhibits 50% of the specific binding of the radioligand) from the curve.
  - Calculate the Ki value using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radioligand and Kd is its dissociation constant.

cAMP Accumulation Assay

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This functional assay is used to determine the effect of a compound on Gs or Gi-coupled receptors by measuring changes in intracellular cyclic adenosine monophosphate (cAMP) levels.

- Materials:
  - Cells expressing the target receptor (e.g., CHO-K1 cells stably expressing 5-HT1Dβ).
  - Test compound at various concentrations.
  - Forskolin (an adenylyl cyclase activator, for Gi-coupled receptors).
  - cAMP assay kit (e.g., HTRF, ELISA, or AlphaScreen).
  - Cell culture medium and plates.
- Procedure:
  - Seed the cells in a multi-well plate and allow them to attach overnight.
  - For Gi-coupled receptors, pre-stimulate the cells with forskolin.
  - Add the test compound at various concentrations to the cells.
  - Incubate for a specified time (e.g., 30 minutes at 37°C).
  - Lyse the cells and measure the intracellular cAMP levels using the chosen assay kit according to the manufacturer's instructions.
- Data Analysis:
  - Generate a standard curve using known concentrations of cAMP.
  - Determine the cAMP concentration in each sample from the standard curve.
  - Plot the cAMP concentration against the log concentration of the test compound.
  - Fit the data to a sigmoidal dose-response curve to determine the EC50 (for agonists) or IC50 (for antagonists) value.

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Calcium Mobilization Assay

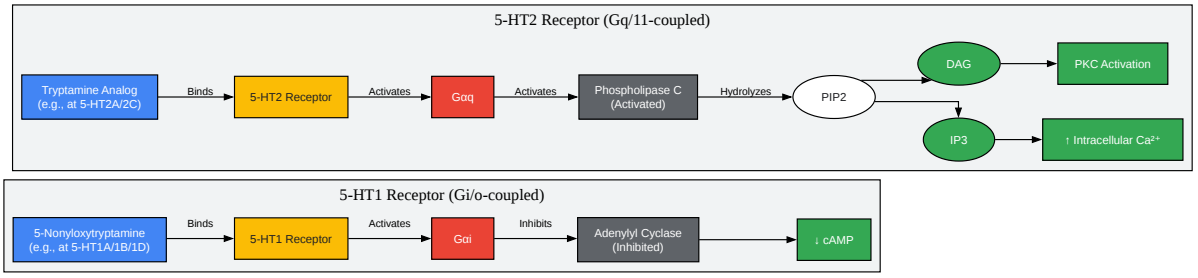
This functional assay is used to determine the effect of a compound on Gq-coupled receptors by measuring changes in intracellular calcium levels.

- Materials:
  - Cells expressing the target receptor (e.g., HEK293 cells stably expressing 5-HT2A).
  - Test compound at various concentrations.
  - A calcium-sensitive fluorescent dye (e.g., Fluo-4 AM).
  - Assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES).
  - A fluorescence plate reader with an injection system.
- Procedure:
  - Seed the cells in a black-walled, clear-bottom multi-well plate.
  - Load the cells with the calcium-sensitive dye by incubating them with the dye solution.
  - Wash the cells to remove excess dye.
  - Place the plate in the fluorescence reader and measure the baseline fluorescence.
  - Inject the test compound at various concentrations and immediately start recording the fluorescence intensity over time.
- Data Analysis:
  - Calculate the change in fluorescence (ΔF) by subtracting the baseline fluorescence from the peak fluorescence.
  - Plot the ΔF or the ratio of peak fluorescence to baseline fluorescence (F/F0) against the log concentration of the test compound.
  - Fit the data to a sigmoidal dose-response curve to determine the EC50 value.

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Mandatory Visualizations

Signaling Pathways

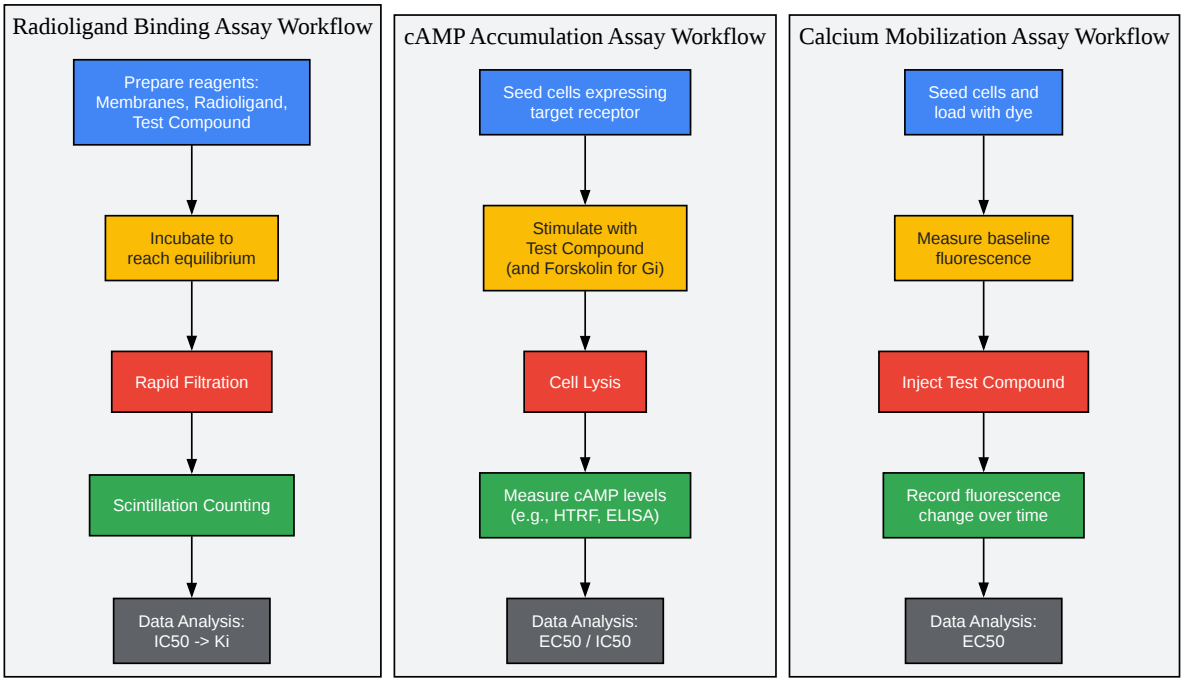


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Caption: Simplified signaling pathways for Gi/o-coupled (e.g., 5-HT1) and Gq/11-coupled (e.g., 5-HT2) serotonin receptors.

Experimental Workflows

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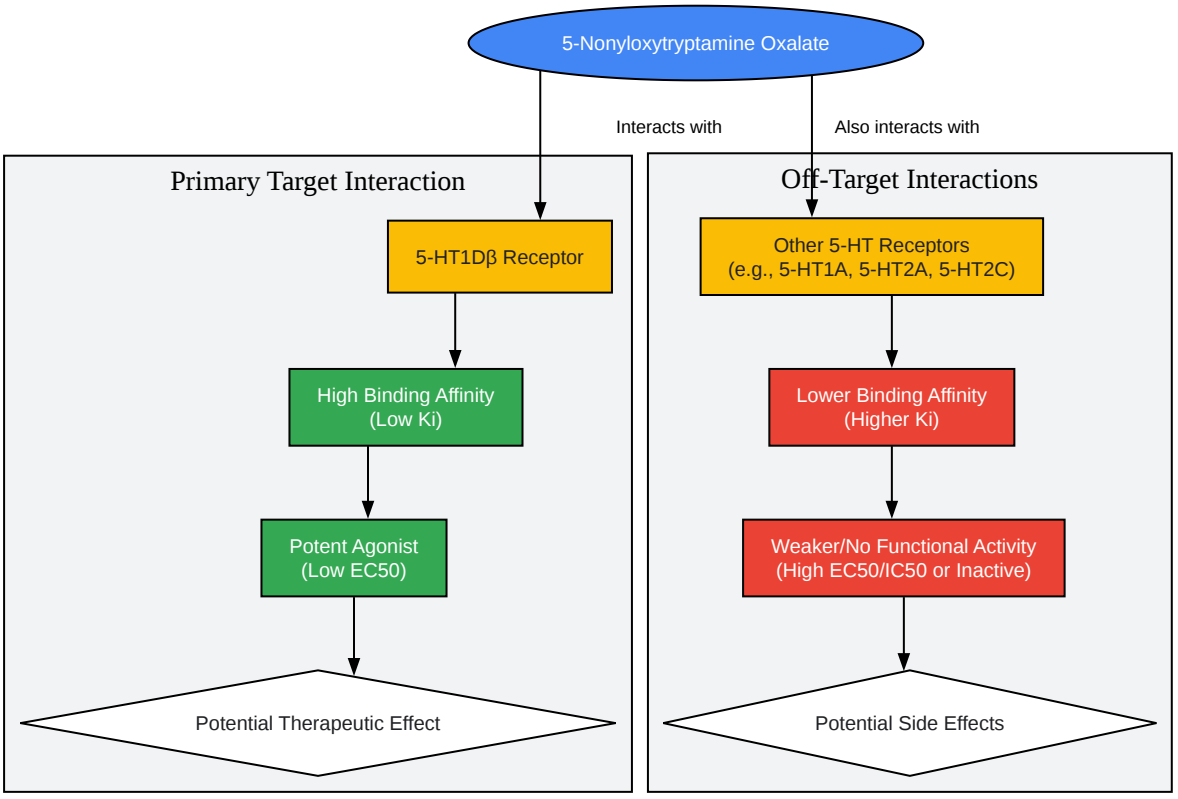


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Caption: Standard experimental workflows for assessing receptor binding and functional activity.

Logical Relationships

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Caption: Logical relationship between on-target and off-target activities of a pharmacological agent.

- To cite this document: BenchChem. [Off-Target Profile of 5-Nonyloxytryptamine Oxalate: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663674/docs#off-target-profile-of-5-nonyloxytryptamine-oxalate-a-comparative-guide]

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